

Nitrogen-Doped Lutetium Hydride: A Comparative Guide to Synthesis and Superconducting Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lutetium nitride*

Cat. No.: *B081746*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The field of materials science was sent into a flurry of excitement and skepticism with the initial report of near-ambient temperature superconductivity in nitrogen-doped lutetium hydride. This guide provides a comprehensive comparison of the experimental findings to date, offering a clear-eyed view of the efforts to replicate and verify the properties of this controversial material. We present a distillation of the available quantitative data, detailed experimental protocols, and visual workflows to aid researchers in their own investigations.

I. Comparative Analysis of Reported Properties

The initial claims of superconductivity at 294 K and 10 kbar in nitrogen-doped lutetium hydride, published in *Nature* by Dias et al., have been met with numerous replication challenges.^{[1][2][3]} The original paper was subsequently retracted.^[2] A significant body of work has since emerged, with many groups reporting the absence of superconductivity in their synthesized samples.^{[4][5][6][7]} However, some studies have presented evidence that they claim supports the possibility of near-ambient superconductivity in the Lu-N-H system.^{[8][9]} The table below summarizes the key quantitative findings from various research groups to provide a clear comparison of the reported properties.

Parameter	Initial Report (Dias et al.) [1]	Replication Attempt 1 (Various) [6]	Replication Attempt 2 (Various) [4]	Supportive Evidence (Various) [8] [9]
Maximum Critical Temperature (Tc)	294 K	No superconductivity observed above 2 K	No superconductivity observed	In good agreement with previously reported Tc
Pressure at Max Tc	10 kbar (1 GPa)	Tested up to 40.1 GPa	Tested up to 26.6 GPa	Pressure dependence in vicinity of room temp. agrees
Crystal Structure	Fm-3m	Fm-3m	Not specified	Not specified
Color Change with Pressure	Blue to Pink/Red	Dark-blue color	Not specified	Not specified
Synthesis Conditions	High-pressure, high-temperature	High-pressure, high-temperature	High-pressure, high-temperature	Not specified

II. Experimental Protocols: A Closer Look

The synthesis and characterization of nitrogen-doped lutetium hydride are highly sensitive processes, with minor variations potentially leading to significant differences in the final material's properties. Below are detailed methodologies extracted from the published literature.

A. Synthesis of Nitrogen-Doped Lutetium Hydride

The general approach involves the reaction of lutetium metal with a source of hydrogen and nitrogen under high-pressure and high-temperature conditions.

- Initial Claimed Synthesis (Dias et al.):

- A piece of high-purity lutetium (Lu) foil is loaded into a diamond anvil cell (DAC).
- A gas mixture of 99% H₂ and 1% N₂ is loaded into the DAC.

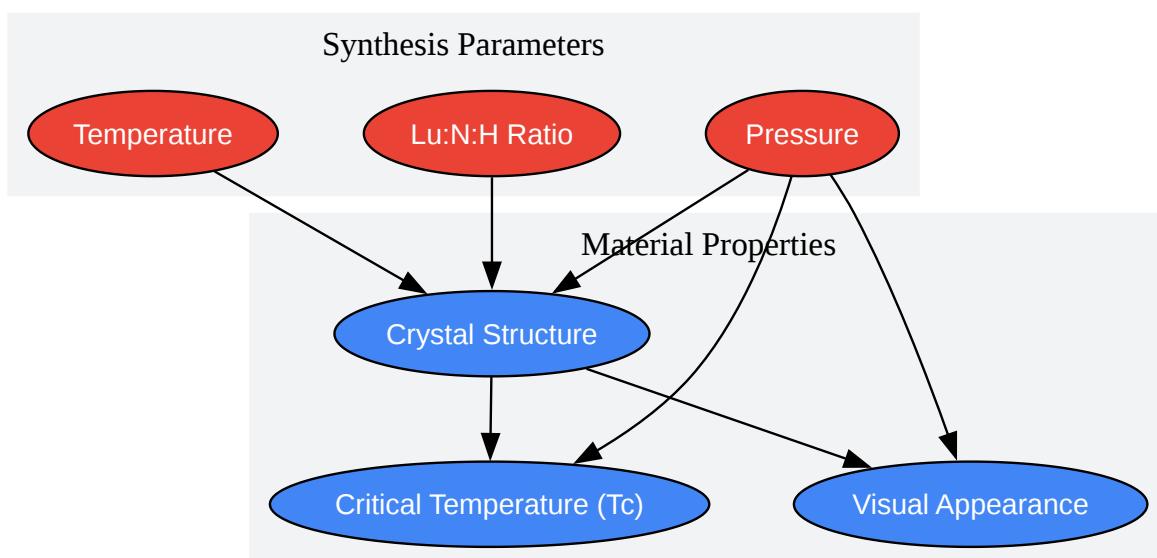
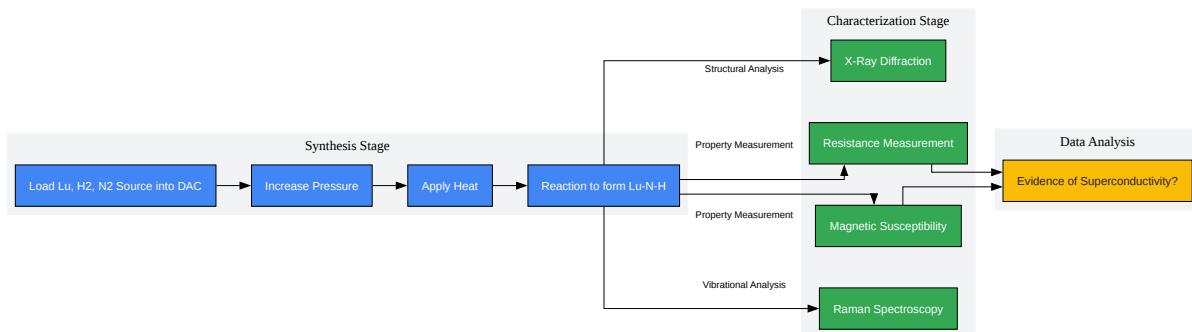
- The pressure is increased to approximately 2 GPa.
- The sample is heated to around 200°C for several hours to facilitate the reaction.[2]
- The resulting material is a nitrogen-doped lutetium hydride.
- Common Replication Approach:
 - Lutetium metal and a nitrogen source (e.g., LuN, BN) are loaded into a DAC.
 - A hydrogen-rich environment is created, often by loading ammonia borane (NH₃BH₃) as a hydrogen source.
 - The pressure is increased significantly, often to several GPa.
 - Laser heating is applied to initiate the reaction between the components.
 - The sample is then characterized in-situ or after pressure release.

B. Key Characterization Techniques

- X-Ray Diffraction (XRD): Used to determine the crystal structure of the synthesized material. [1][3][6] The Fm-3m space group has been commonly reported.[6]
- Electrical Resistance Measurements: A four-probe measurement technique is typically used to measure the electrical resistance as a function of temperature and pressure. A sharp drop to zero resistance is a key indicator of superconductivity.[1]
- Magnetic Susceptibility: Measurement of the Meissner effect (the expulsion of a magnetic field from a superconductor during its transition to the superconducting state) provides another crucial piece of evidence for superconductivity.[1]
- Raman Spectroscopy: This technique is used to probe the vibrational modes of the material, providing insights into its chemical bonding and structure.[6]

III. Visualizing the Experimental Workflow and Logic

To better understand the process and the relationships between different experimental stages, the following diagrams are provided.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. i2massociates.com [i2massociates.com]
- 2. physicsworld.com [physicsworld.com]
- 3. Evidence of near-ambient superconductivity in a N-doped lutetium hydride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pnas.org [pnas.org]
- 5. researchgate.net [researchgate.net]
- 6. Absence of near-ambient superconductivity in $\text{LuH}_{2\pm x}\text{Ny}$ - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.aip.org [pubs.aip.org]
- 8. [2306.06301] Evidence for Near Ambient Superconductivity in the Lu-N-H System [arxiv.org]
- 9. Reddit - The heart of the internet [reddit.com]
- To cite this document: BenchChem. [Nitrogen-Doped Lutetium Hydride: A Comparative Guide to Synthesis and Superconducting Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081746#replicating-and-verifying-the-properties-of-nitrogen-doped-lutetium-hydride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com